

physical and chemical properties of Trichloroacetic anhydride

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Compound of Interest

Compound Name: Trichloroacetic anhydride

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Trichloroacetic Anhydride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Trichloroacetic anhydride**, with the chemical formula $C_4Cl_6O_3$, is a highly reactive and versatile acylating agent extensively utilized in organic synthesis, pharmaceutical development, and analytical chemistry.[1][2] Its potent electrophilicity, stemming from the strong inductive effect of the six chlorine atoms, makes it a valuable reagent for introducing the trichloroacetyl group into a wide range of molecules.[3] This guide provides an in-depth overview of the physical and chemical properties of **trichloroacetic anhydride**, its key reactions, and general experimental considerations.

Physical and Chemical Properties

Trichloroacetic anhydride is a clear, colorless to slightly yellow liquid with a sharp, irritating odor.[1][4][5] It is sensitive to moisture and hydrolyzes in water.[5][6] Key physical and chemical properties are summarized in the tables below for easy reference.

Table 1: General and Physical Properties of Trichloroacetic Anhydride

Property	Value	Source(s)
Molecular Formula	C ₄ Cl ₆ O ₃	[1][7][8]
Molecular Weight	308.76 g/mol	[1][8][9]
Appearance	Clear colorless to slightly yellow liquid	[1][4][5]
Density	1.69 g/mL at 25 °C	[1][4][5][9][10]
Boiling Point	139-141 °C at 60 mmHg	[4][5][7][9]
116 °C at 23 mmHg	[1]	
223 °C	[11]	
Refractive Index (n _{20/D})	1.480 - 1.490	
1.484	[4][5][9]	[1]
Solubility	Miscible with ether and acetic acid.[5][7] Hydrolyzes in water. [4][6]	[4][5][6][7]
Stability	Stable, but moisture sensitive. Should be stored under a dry atmosphere.[5][7][12]	[5][7][12]
CAS Number	4124-31-6	[1][5][7][9]

Table 2: Chemical Reactivity and Incompatibilities

Parameter	Description	Source(s)
Reactivity	Highly reactive acylating agent due to the strong electron-withdrawing nature of the trichloromethyl groups.[3] Reacts violently with water.	[3]
Incompatible Materials	Strong bases, strong oxidizing agents, water.[5][7][12]	[5][7][12]
Hazardous Decomposition Products	Upon combustion, may produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.[13]	[13]

Chemical Reactivity and Applications

The high reactivity of **trichloroacetic anhydride** makes it a cornerstone reagent in various chemical transformations.[14] The electron-withdrawing trichloromethyl groups significantly increase the electrophilicity of the carbonyl carbons, rendering the anhydride more susceptible to nucleophilic attack compared to acetic anhydride.[3]

Key Reactions

- **Acylation:** As a powerful acylating agent, it is used to introduce the trichloroacetyl group. This is fundamental in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. [1]
- **Esterification:** It readily reacts with alcohols to form trichloroacetate esters. This reaction is often used for the protection of alcohol functionalities in multi-step syntheses.[2] The formation of mixed anhydrides with carboxylic acids can also facilitate esterification.[15]
- **Amide Formation:** **Trichloroacetic anhydride** reacts with amines to yield trichloroacetamides.
- **Protein Modification:** In biochemistry, it is employed to modify proteins and peptides, which aids in studying their structure-function relationships.[1]

- **Analytical Derivatization:** In analytical chemistry, it serves as a derivatization reagent to enhance the detectability and quantification of various analytes, such as drugs and their metabolites, in techniques like gas chromatography.[\[14\]](#)[\[16\]](#)

Applications in Drug Development and Research

- **Pharmaceutical Synthesis:** It is a key reagent in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.[\[1\]](#) The introduction of the trichloroacetyl group can enhance the biological activity of drug candidates.[\[1\]](#)
- **Agrochemicals:** This compound is utilized in the production of herbicides and fungicides.[\[1\]](#)
- **Organic Synthesis:** It serves as a building block for creating complex organic molecules and can streamline synthetic pathways.[\[1\]](#)

Experimental Protocols: General Considerations

Due to its reactivity and hazardous nature, all manipulations involving **trichloroacetic anhydride** should be conducted in a well-ventilated chemical fume hood, with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[13\]](#) All glassware must be thoroughly dried before use to prevent hydrolysis. Reactions are typically run under an inert atmosphere (e.g., nitrogen or argon).[\[12\]](#)

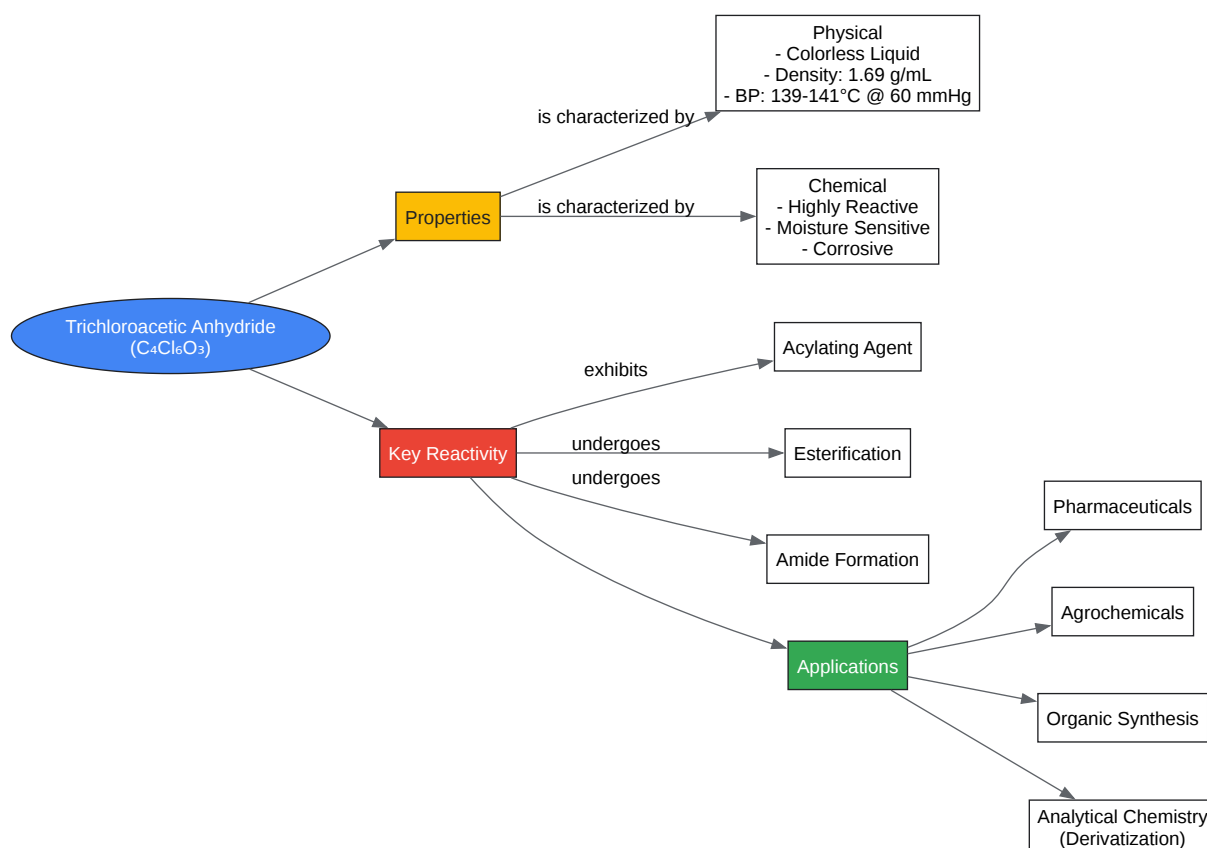
General Protocol for Esterification of an Alcohol

This protocol is a generalized procedure and may require optimization for specific substrates.

- **Preparation:** In a dry, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, dissolve the alcohol substrate in a suitable anhydrous solvent (e.g., dichloromethane, diethyl ether).
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Reagent Addition:** Slowly add a stoichiometric equivalent of **trichloroacetic anhydride** to the cooled solution. An organic base (e.g., pyridine or triethylamine) may be added to scavenge the trichloroacetic acid byproduct.

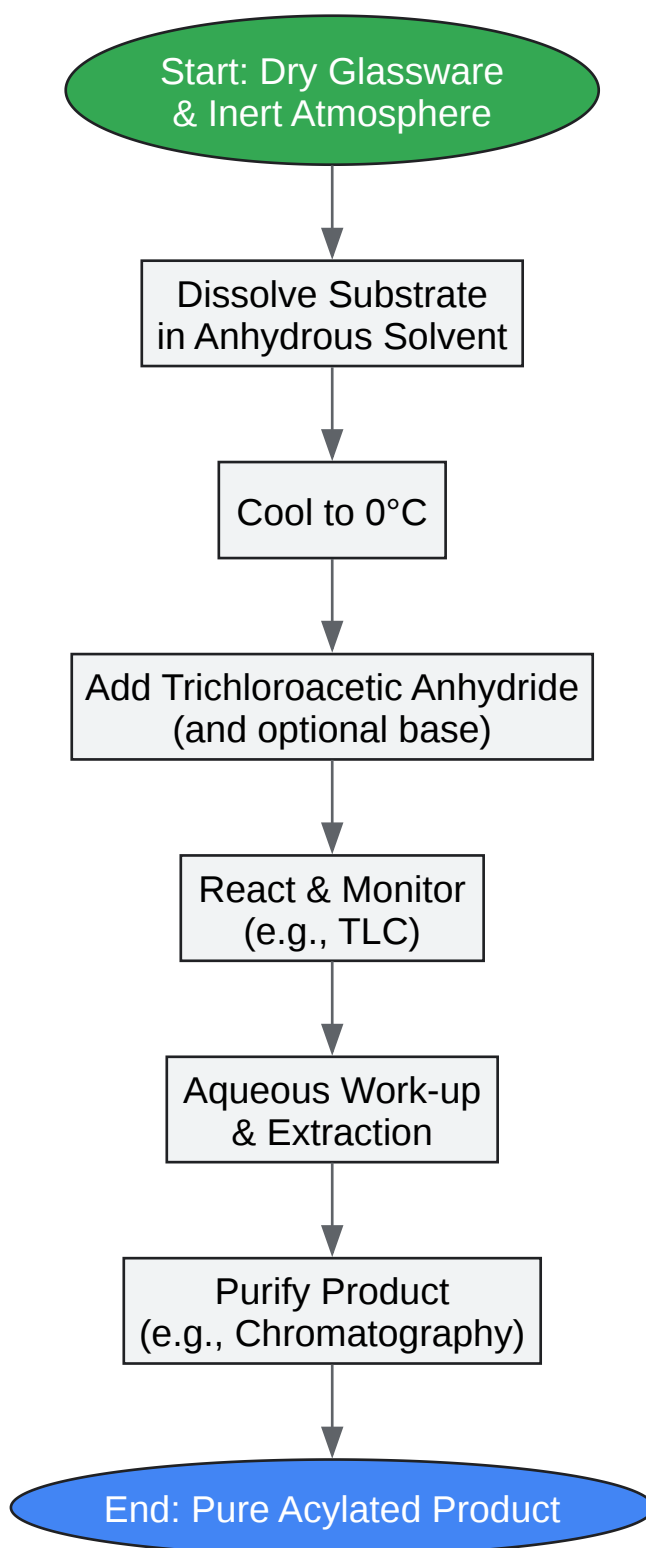
- **Reaction:** Allow the reaction to stir at 0 °C and then warm to room temperature. The reaction progress can be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is typically quenched by the slow addition of water or a saturated aqueous solution of sodium bicarbonate. The organic layer is then separated, washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified using standard techniques such as column chromatography or distillation.

Visualizations



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Caption: Properties, reactivity, and applications of **Trichloroacetic Anhydride**.



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Caption: Generalized workflow for an acylation reaction using **Trichloroacetic Anhydride**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. homework.study.com [homework.study.com]
- 4. sujanchemicals.com [sujanchemicals.com]
- 5. TRICHLOROACETIC ANHYDRIDE price,buy TRICHLOROACETIC ANHYDRIDE - chemicalbook [chemicalbook.com]
- 6. Trichloroacetic anhydride | C4Cl6O3 | CID 20079 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4124-31-6 CAS MSDS (TRICHLOROACETIC ANHYDRIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. scbt.com [scbt.com]
- 9. 三氯乙酸酐 technical grade, 95% | Sigma-Aldrich [sigmaaldrich.com]
- 10. chemicalpoint.eu [chemicalpoint.eu]
- 11. trichloroacetic anhydride [stenutz.eu]
- 12. TRICHLOROACETIC ANHYDRIDE | 4124-31-6 [chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- 14. nbinnno.com [nbinnno.com]
- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 16. nbinnno.com [nbinnno.com]
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